

Refinement of TJU103 grain size for superior mechanical properties

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Compound of Interest

Compound Name: TJU103

Cat. No.: B3026600

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Technical Support Center: TJU103 Alloy

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers and scientists working on the grain refinement of **TJU103** alloy to achieve superior mechanical properties.

Frequently Asked Questions (FAQs)

Q1: What is the primary benefit of refining the grain size of **TJU103**?

Refining the grain size of **TJU103**, a high-performance titanium alloy, is a key strategy to enhance its mechanical properties. Smaller grains generally lead to a higher density of grain boundaries, which act as barriers to dislocation movement.^{[1][2]} This results in increased yield strength, tensile strength, and hardness. Furthermore, fine-grained structures can improve fatigue resistance and toughness.^{[1][2]}

Q2: What are the common methods for grain refinement in **TJU103**?

Several methods can be employed to refine the grain structure of **TJU103**. These can be broadly categorized as:

- **Thermomechanical Processing:** This involves controlled deformation and heat treatment cycles. Hot forging followed by recrystallization is a common approach where parameters

like strain rate and deformation amount are carefully controlled to break down large grains.
[3]

- Alloying: The addition of specific grain-refining elements can promote the formation of fine grains during solidification or recrystallization.[3] Elements like boron, carbon, and nitrogen can form fine particles that act as nucleation sites for new grains.[3]
- Severe Plastic Deformation (SPD): Techniques like Equal-Channel Angular Pressing (ECAP) introduce intense plastic strain to the material, leading to significant grain refinement.[3][4]
- Hydrogen Treatment: Utilizing hydrogen as a temporary alloying element can refine the microstructure.[5] This process involves hydrogen absorption, followed by processing and then vacuum dehydrogenation to achieve a fine-grained structure.[5]

Q3: How does grain size affect the ductility of **TJU103**?

The relationship between grain size and ductility is generally inverse to that of strength. While smaller grains increase strength, they can sometimes lead to a decrease in ductility because the increased number of grain boundaries can restrict plastic flow.[6] However, for some alloys, grain refinement can lead to an improvement in both strength and ductility up to a certain point.[7] Achieving an optimal balance between strength and ductility is a critical aspect of **TJU103** processing.

Troubleshooting Guides

Problem 1: Inconsistent Mechanical Properties After Grain Refinement

- Symptom: Significant variation in tensile strength and hardness across different batches of **TJU103** subjected to the same grain refinement process.
- Possible Causes:
 - Inhomogeneous temperature distribution during heat treatment.
 - Non-uniform deformation during forging or other mechanical processing.
 - Variations in the concentration of alloying elements.

- Troubleshooting Steps:
 - Verify Furnace Calibration: Ensure the heat treatment furnace provides a uniform temperature zone. Use multiple thermocouples to map the temperature profile.
 - Optimize Deformation Process: For forging, ensure consistent die lubrication and forging speed. For SPD methods, ensure the sample is properly positioned and the process parameters are strictly controlled.
 - Analyze Chemical Composition: Perform compositional analysis on multiple samples from different locations within the ingot or billet to check for segregation of alloying elements.

Problem 2: Grain Coarsening During Subsequent Processing

- Symptom: Initial fine-grained structure of **TJU103** becomes coarse after a subsequent high-temperature process (e.g., annealing, coating).
- Possible Causes:
 - The processing temperature is above the recrystallization temperature of the fine-grained structure.
 - Extended holding time at elevated temperatures.
- Troubleshooting Steps:
 - Determine Recrystallization Temperature: Conduct a series of annealing studies at different temperatures and times to determine the onset of significant grain growth for the fine-grained **TJU103**.
 - Lower Processing Temperature: If possible, reduce the temperature of the subsequent processing step.
 - Minimize Exposure Time: Reduce the duration the alloy is held at the elevated temperature.
 - Introduce Pinning Particles: Consider the addition of thermally stable nanoparticles through alloying that can pin grain boundaries and inhibit their growth at higher

temperatures.[3]

Data Presentation

Table 1: Effect of Grain Size on Mechanical Properties of **TJU103** (Typical Values)

Grain Size (μm)	Yield Strength (MPa)	Ultimate Tensile Strength (MPa)	Elongation (%)	Hardness (HRC)
50 (Coarse)	830	900	15	36
10 (Fine)	950	1050	12	42
1 (Ultrafine)	1100	1200	8	48

Table 2: Comparison of Grain Refinement Methods for **TJU103**

Method	Typical Grain Size Achieved (μm)	Advantages	Disadvantages
Thermomechanical Processing	5 - 20	Cost-effective, scalable	Limited grain refinement potential
Alloying with Grain Refiners	10 - 50	Simple to implement	Can affect other properties, cost of alloying elements
Severe Plastic Deformation (ECAP)	< 1	Significant grain refinement, improved strength	Complex process, limited sample size, potential for defects
Hydrogen Treatment	1 - 5	Can produce very fine grains	Requires specialized equipment for hydrogenation and dehydrogenation

Experimental Protocols

Protocol 1: Thermomechanical Processing for Grain Refinement of **TJU103**

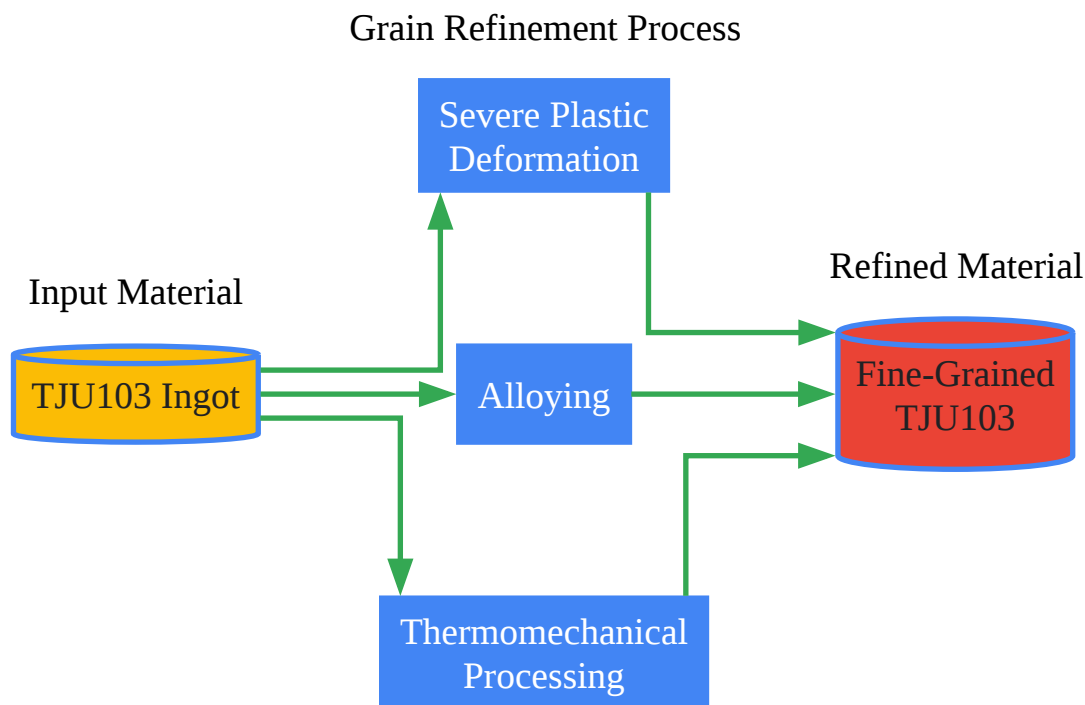
- Homogenization: Heat the as-cast **TJU103** ingot to 1050°C and hold for 2 hours to ensure a uniform distribution of alloying elements. Air cool to room temperature.
- Hot Forging:
 - Preheat the homogenized billet to 950°C (below the β -transus temperature).
 - Perform multi-axial forging with a strain rate of 0.1 s⁻¹. Apply a total deformation of 80%.
 - Reheat the billet to 950°C between forging passes if the temperature drops below 900°C.
- Recrystallization Annealing:
 - After forging, heat the material to 900°C and hold for 30 minutes.
 - This allows for the formation of fine, equiaxed recrystallized grains.
- Cooling: Air cool the sample to room temperature.

Protocol 2: Characterization of Grain Size and Mechanical Properties

- Microstructural Analysis:
 - Prepare metallographic samples by grinding and polishing to a mirror finish.
 - Etch the samples with Kroll's reagent (2% HF, 6% HNO₃, 92% H₂O).
 - Observe the grain structure using an optical microscope and a scanning electron microscope (SEM).
 - Determine the average grain size using the line intercept method according to ASTM E112.
- Mechanical Testing:
 - Conduct tensile tests at room temperature according to ASTM E8 to determine yield strength, ultimate tensile strength, and elongation.

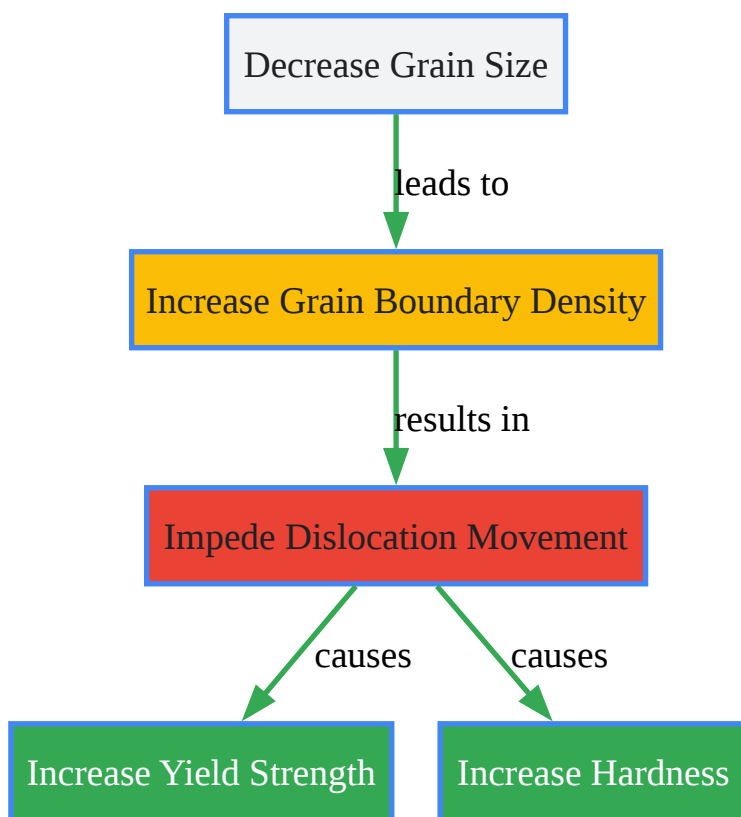
- Perform Rockwell C hardness testing according to ASTM E18.

Visualizations



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Caption: Experimental workflow for **TJU103** grain refinement.



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Caption: Logic diagram of the Hall-Petch relationship.

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References

- 1. howengineeringworks.com [howengineeringworks.com]
- 2. Influence of Grain Size on Metallurgical Properties [geartechnology.com]
- 3. meditimetal.com [meditimetal.com]
- 4. researchgate.net [researchgate.net]
- 5. lkalloy.com [lkalloy.com]
- 6. youtube.com [youtube.com]

- 7. An Overview of the Effect of Grain Size on Mechanical Properties of Magnesium and Its Alloys [jstage.jst.go.jp]
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